

(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one chemical properties and structure

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Compound of Interest

Compound Name: (s)-5-
(Hydroxymethyl)dihydrofuran-
2(3h)-one

Cat. No.: B1333545

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An In-depth Technical Guide to (S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one

This technical guide provides a comprehensive overview of the chemical properties, structure, and biological activities of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one, a chiral γ -lactone, is a versatile building block in organic synthesis, particularly for pharmaceuticals and agrochemicals.^[1] Its stereochemistry is crucial for its biological activity.^[2]

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	(5S)-5-(hydroxymethyl)dihydro-2(3H)-furanone	
Synonyms	(S)- γ -Hydroxymethyl- γ -butyrolactone, (S)-4,5-Dihydro-5-hydroxymethyl-2(3H)-furanone, (S)-5-Hydroxymethyl-2-oxotetrahydrofuran	[1]
CAS Number	32780-06-6	[1]
Molecular Formula	C ₅ H ₈ O ₃	[1]
Molecular Weight	116.12 g/mol	[1]
Appearance	Colorless to clear liquid	[1]
Density	1.23 g/mL at 25 °C	[1]
Boiling Point	110 - 115 °C at 0.2 mmHg	[1]
Refractive Index	n ₂₀ /D 1.47	[1]
Optical Rotation	[α] ₂₀ /D = +56° (c=3 in Chloroform)	[1]
InChI Key	NSISJFFVIMQBRN-BYPYZUCNSA-N	
Purity	≥ 98% (Chiral purity)	[1]

Chemical Structure

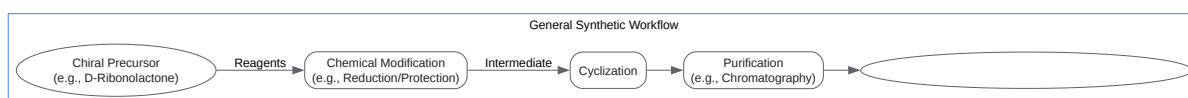
The structure of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** features a five-membered lactone ring with a hydroxymethyl substituent at the chiral center (C5). This structure is fundamental to its reactivity and biological interactions.

Figure 1: Chemical structure of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** are proprietary and vary between manufacturers, a general synthetic approach involves the asymmetric synthesis from achiral starting materials or the conversion from a chiral precursor. One common method is the enantioselective reduction of a corresponding ketone or the cyclization of a chiral hydroxy acid.

A representative synthetic workflow is outlined below.



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Figure 2: Generalized synthetic workflow for **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**.

A documented synthesis route involves the use of D-ribonolactone as a starting material.[3] Another approach describes the synthesis of related furanone structures through the cyclization of alkyl β -formylcrotonates.[4]

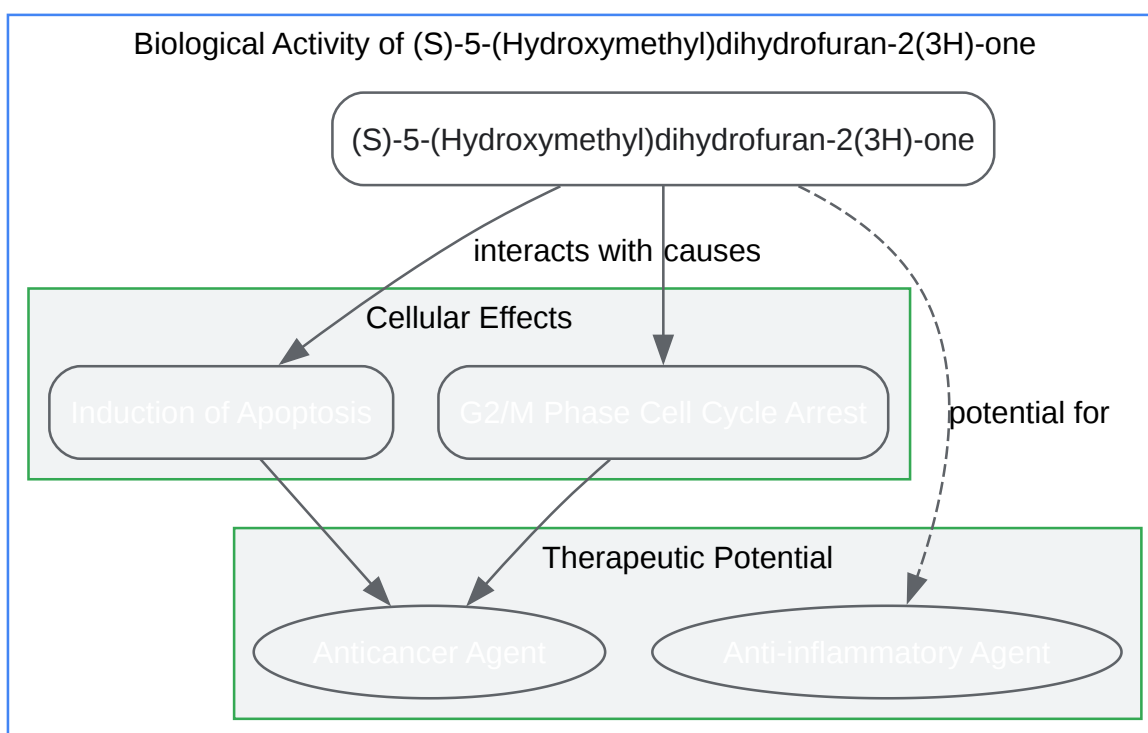
Biological Activities and Potential Applications

(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one has demonstrated a range of biological activities, making it a compound of interest for therapeutic applications.

- **Anticancer Activity:** Studies have shown that this compound exhibits cytotoxic effects against various cancer cell lines.[2] It can induce apoptosis and cause cell cycle arrest, particularly at the G2/M phase, which is a critical checkpoint for cancer cell proliferation.[2]
- **Anti-inflammatory Properties:** Preliminary research suggests potential anti-inflammatory effects, indicating its candidacy for further investigation in inflammatory disease models.[2]

- Antimicrobial and Antioxidant Activity: The racemic form, 5-(hydroxymethyl)dihydrofuran-2(3H)-one, has shown potential antimicrobial and antioxidant activity.[5]

The biological activity is attributed to the hydroxymethyl group, which can participate in hydrogen bonding with enzymes and receptors, thereby influencing cellular signaling pathways. [2]



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Figure 3: Overview of the biological activities and therapeutic potential.

Conclusion

(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one is a chiral molecule with significant potential in medicinal chemistry and drug development. Its defined stereochemistry and functional groups allow for specific biological interactions, leading to promising anticancer and anti-inflammatory activities. Further research into its mechanisms of action and the development of efficient, scalable synthetic routes will be crucial for realizing its full therapeutic potential.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one | 32780-06-6 | Benchchem [benchchem.com]
- 3. A short synthesis of (s)-5-hydroxymethyl-(5h)-furan-2-one and derivatives from d-ribonolactone | Semantic Scholar [semanticscholar.org]
- 4. US5654444A - Preparation of 5-hydroxy-4-methyl-2(5H)-furanone - Google Patents [patents.google.com]
- 5. 5-(hydroxymethyl)dihydrofuran-2(3H)-one | 10374-51-3 [chemicalbook.com]
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